

# Experimental protocol for the nitration of acetyl vanillin

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## Compound of Interest

Compound Name: 4-Formyl-2-methoxy-3-nitrophenyl  
acetate

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## Application Note: Synthesis of Acetyl Nitro Vanillin

### Introduction

Vanillin derivatives are significant compounds in medicinal chemistry and serve as versatile precursors for the synthesis of various pharmaceutical agents.[1] The introduction of a nitro group onto the vanillin scaffold can be a critical step in modifying its biological activity or preparing it for further functionalization.[2] Specifically, acetyl nitro vanillin is a key intermediate in the synthesis of novel Schiff bases with potential antimicrobial properties.[3][4] The following protocol details a two-step synthesis beginning from vanillin, involving acetylation followed by nitration. This method is designed for laboratory-scale synthesis and provides a clear workflow for researchers in organic synthesis and drug development.

## Experimental Protocols

This synthesis is performed in two primary stages: the acetylation of vanillin to produce acetyl vanillin, followed by the nitration of the acetyl vanillin intermediate.

### Part 1: Preparation of Acetyl Vanillin from Vanillin

This initial step protects the hydroxyl group of vanillin via acetylation, preparing the molecule for the subsequent nitration reaction.

Methodology:

- Dissolve vanillin (3.2 mmol) in 5-6 mL of dichloromethane (DCM) in a reaction flask under anhydrous conditions.[3][5]
- To this solution, add acetic anhydride (3.84 mmol) and dry pyridine (3.84 mmol).[3][5]
- Stir the resulting mixture at room temperature for 3-4 hours.[3][5]
- Monitor the reaction's progress using Thin Layer Chromatography (TLC) with a mobile phase of 1:1 Hexane:Ethyl acetate.[3][5]
- Once the reaction is complete, evaporate the DCM solvent.[3][5]
- Pour the residual mixture onto crushed ice to precipitate the product.[3][5]
- Filter the precipitate, rinse thoroughly with water, and dry the solid.[3][5]
- For further purification, the crude acetyl vanillin can be re-crystallized from 95% ethanol.[3][5]

## Part 2: Nitration of Acetyl Vanillin

This is the core procedure for synthesizing the target compound, acetyl nitro vanillin, using fuming nitric acid at low temperatures to control the reaction.

Methodology:

- Dissolve acetyl vanillin (2.59 mmol) in 5 mL of dichloromethane (DCM).[3][5]
- Cool the mixture in an ice-salt bath to a temperature of -10 to -5°C and stir until a clear solution is obtained.[3][4]
- Slowly add 2 mL of fuming nitric acid to the reaction mixture while maintaining the low temperature.[3][5]
- After the addition is complete, continue to stir the mixture for 1-2 hours at room temperature.[3][5]
- Monitor the reaction completion by TLC using a 1:1 Hexane:Ethyl acetate mobile phase.[3][4]
- For the work-up, pour the reaction mixture into ice-cold water. A precipitate will form.[3][5]

- Filter the precipitate, then wash and dry the collected solid to obtain the final acetyl nitro vanillin product.[3][5]
- The successful nitration can be confirmed by the appearance of an IR peak around 1540  $\text{cm}^{-1}$ . [3][5]

## Data Presentation

The following tables summarize the quantitative data for the described two-step synthesis protocol.

Table 1: Reagents and Conditions for Acetylation of Vanillin

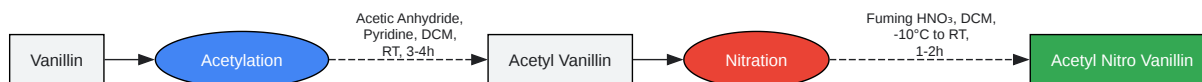
Parameter	Value	Reference
Vanillin	3.2 mmol	[3][5]
Dichloromethane (DCM)	5-6 mL	[3][5]
Acetic Anhydride	3.84 mmol	[3][5]
Dry Pyridine	3.84 mmol	[3][5]
Reaction Temperature	Room Temperature	[3][5]
Reaction Time	3-4 hours	[3][5]

Table 2: Reagents and Conditions for Nitration of Acetyl Vanillin

Parameter	Value	Reference
Acetyl Vanillin	2.59 mmol	[3][5]
Dichloromethane (DCM)	5 mL	[3][5]
Fuming Nitric Acid	2 mL	[3][5]
Initial Temperature	-10 to -5°C	[3][4]
Reaction Temperature	Room Temperature	[3][5]
Reaction Time	1-2 hours	[3][5]

## Visualization of Experimental Workflow

The following diagram illustrates the sequential workflow for the synthesis of acetyl nitro vanillin from vanillin.



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